

Application Notes and Protocols for Win 45164 in Inflammatory Disease Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Win 45164

Cat. No.: B15611752

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To the attention of: Researchers, scientists, and drug development professionals.

Following a comprehensive review of publicly available scientific literature and chemical databases, we must report that there is currently no available information on the use of the compound **Win 45164** as a tool for inflammatory disease models. While the chemical structure and molecular formula ($C_{26}H_{27}FN_2O_2$) for **Win 45164** are documented, there is a notable absence of research pertaining to its biological activity, mechanism of action, and potential anti-inflammatory properties.

Consequently, the creation of detailed Application Notes and Protocols, including quantitative data, experimental methodologies, and signaling pathway diagrams, is not possible at this time. The core requirements of data presentation, experimental protocols, and visualizations cannot be fulfilled due to the lack of foundational research on this specific compound in the context of inflammation.

We advise researchers interested in novel anti-inflammatory compounds to consult literature on well-characterized tool compounds with established mechanisms of action and extensive experimental data.

For your reference, we have included the basic chemical information available for **Win 45164**.

Compound Information: Win 45164

Parameter	Value
Molecular Formula	C ₂₆ H ₂₇ FN ₂ O ₂
Systematic Name	1,1'-(8-(4-fluorophenyl)-3,4,4a,5,6,8,11,11a-octahydro-11a-methyl-2H-phenanthro[2,3-c]pyrazole-3,4-diyl)bis-ethanone

We regret that we could not provide the detailed information you requested. Should any research on the anti-inflammatory properties of **Win 45164** become publicly available, we will endeavor to update this documentation accordingly.

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